

Sudan I: A Comprehensive Toxicological Profile

Contrasting Acute and Chronic Effects

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Compound of Interest

Compound Name: Sudan I

Cat. No.: B140532

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This technical guide provides an in-depth analysis of the toxicological properties of **Sudan I**, a synthetic azo dye. It is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of its acute and chronic toxicity. This document summarizes key quantitative data, details experimental methodologies, and visualizes the toxicological mechanisms of action.

Executive Summary

Sudan I exhibits low acute toxicity. However, its chronic exposure is associated with significant health risks, primarily due to its genotoxic and carcinogenic properties. The dye undergoes metabolic activation in the body, leading to the formation of reactive intermediates that can damage DNA and other cellular macromolecules, ultimately contributing to the development of tumors, particularly in the liver and urinary bladder.

Quantitative Toxicity Data

The following tables summarize the available quantitative data on the acute and chronic toxicity of **Sudan I**.

Table 1: Acute Toxicity of Sudan I

Species	Route of Administration	Endpoint	Value	Reference
Rat	Oral	LD50	> 10,000 mg/kg	

Note: LD50 (Lethal Dose, 50%) is the dose of a substance that is lethal to 50% of a tested population. A higher LD50 value indicates lower acute toxicity.

Table 2: Chronic Toxicity of Sudan I

Species	Duration	Route of Administration	Endpoint	NOAEL	LOAEL	Findings	Reference
Mouse	14 Days	Oral	Systemic Toxicity	1,200 mg/kg	Not Reported	No observed adverse effects at the tested dose.	
Rat	2 Years	Oral (Feed)	Carcinogenicity	Not Explicitly Stated	Not Explicitly Stated	Increased incidence of neoplastic nodules in the liver.	[1]
Rat	2 Years	Oral (Feed)	Carcinogenicity	Not Explicitly Stated	Not Explicitly Stated	Increased incidence of liver and urinary bladder tumors.	[2] [3]
Mouse	2 Years	Subcutaneous	Carcinogenicity	Not Explicitly Stated	Not Explicitly Stated	Increased incidence of liver tumors.	

Note: NOAEL (No-Observed-Adverse-Effect Level) is the highest tested dose of a substance at which no adverse effect is found. LOAEL (Lowest-Observed-Adverse-Effect Level) is the lowest tested dose of a substance at which an adverse effect is found. While specific NOAEL and LOAEL values from 2-year carcinogenicity studies are not explicitly stated in the reviewed literature, the consistent finding of carcinogenicity at tested doses indicates that the LOAEL would be within the dose ranges used in those studies.

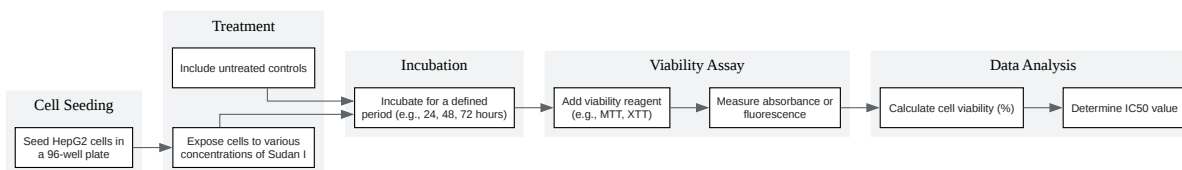
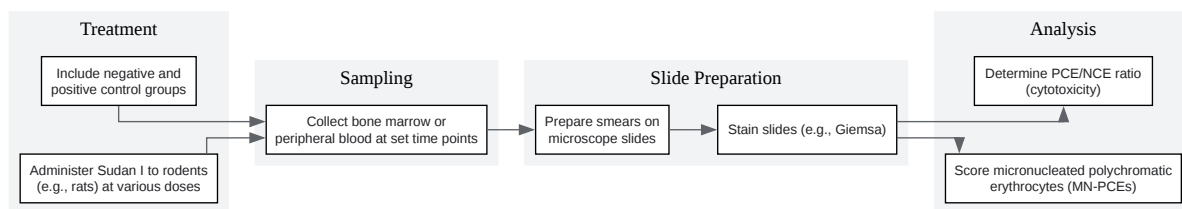
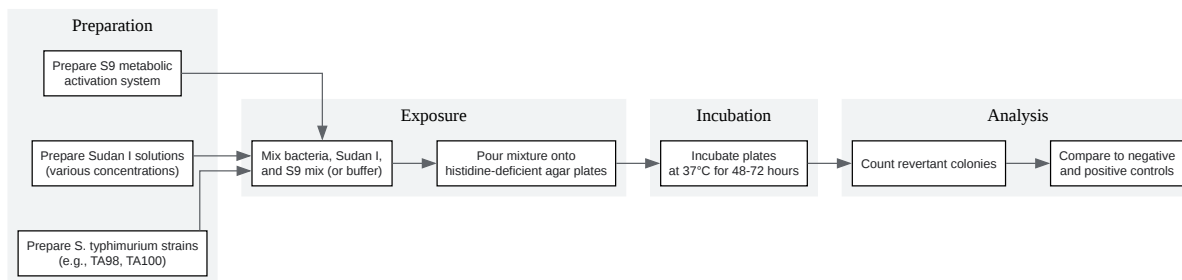
Experimental Protocols

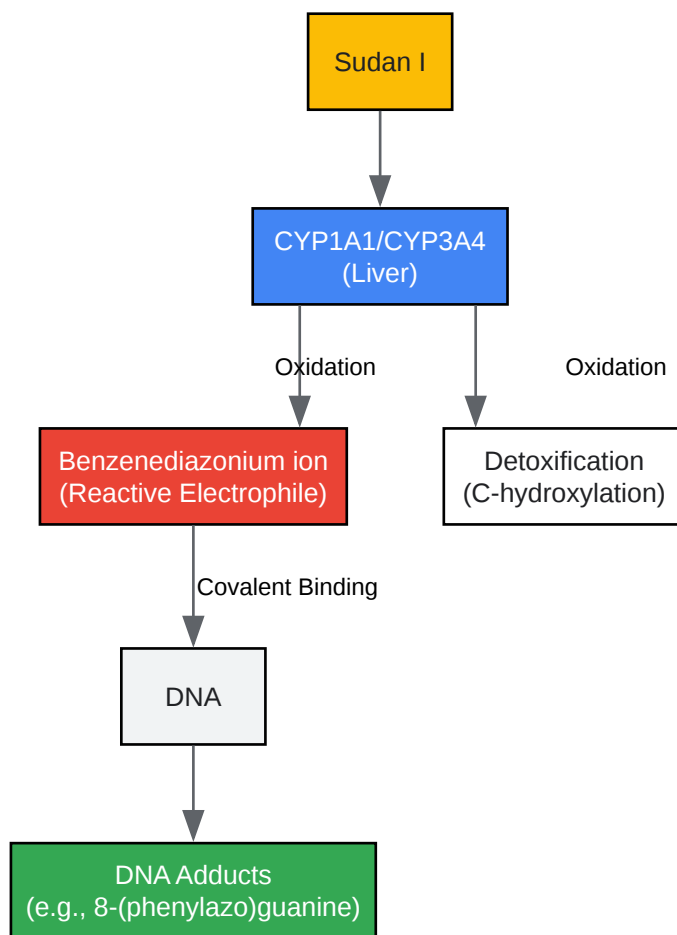
This section details the methodologies for key experiments cited in the toxicological assessment of **Sudan I**.

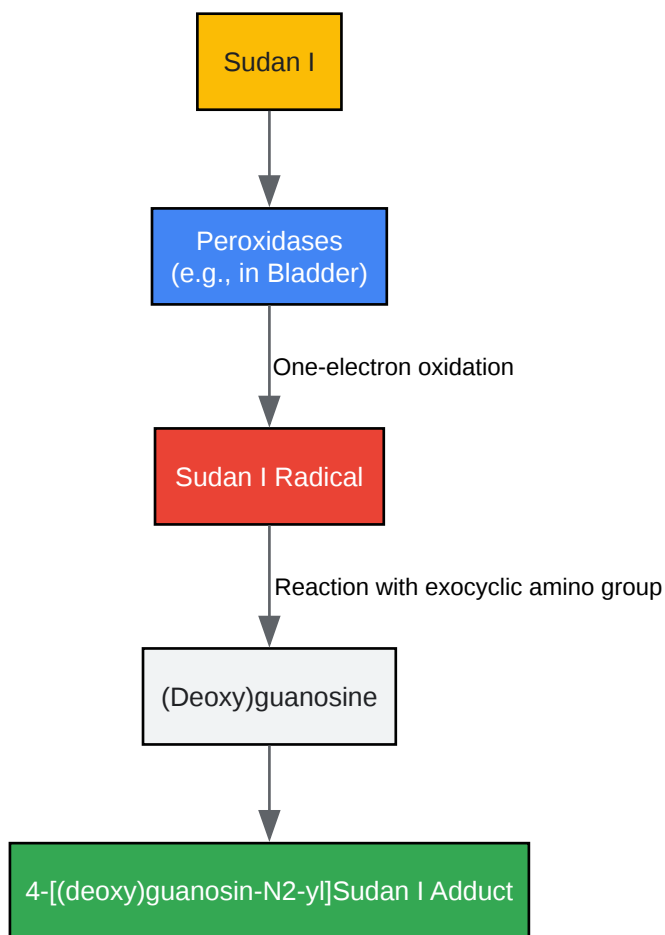
Ames Test (Bacterial Reverse Mutation Assay)

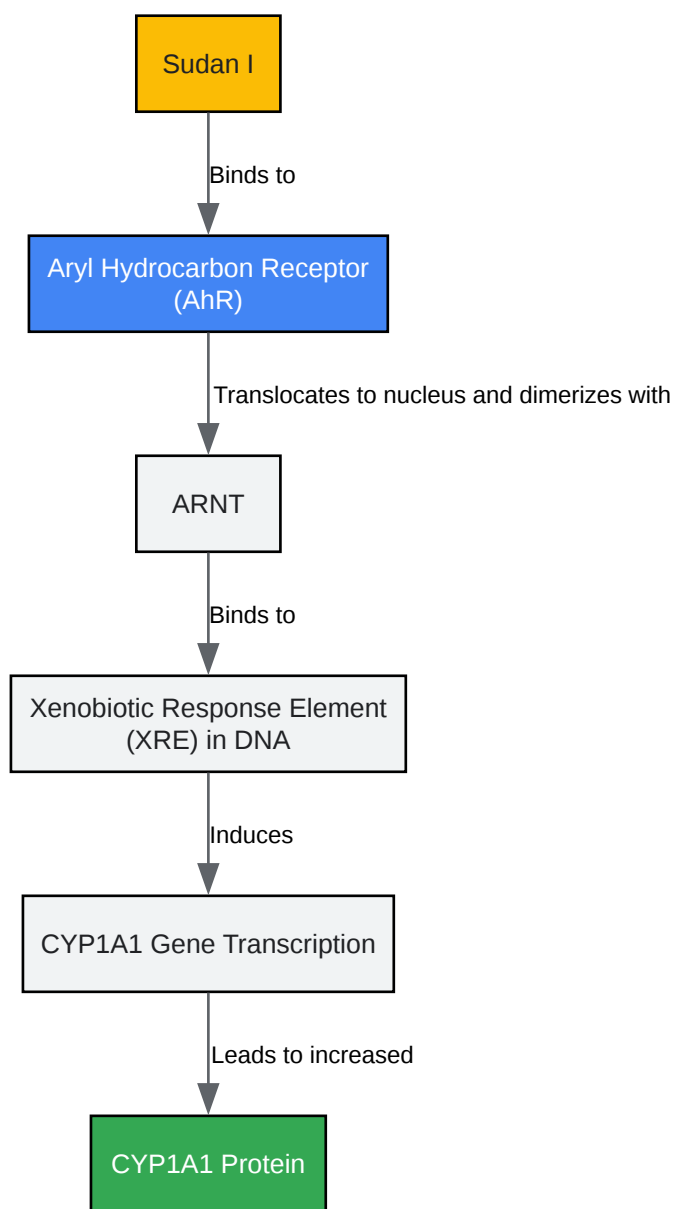
The Ames test assesses the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-requiring strains of *Salmonella typhimurium*.

Experimental Workflow:









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References

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- 3. NTP Technical Report on the Toxicology and Carcinogenesis Studies of 2-Hydroxy-4-methoxybenzophenone (CASRN 131-57-7) Administered in Feed to Sprague Dawley (Hsd:Sprague Dawley® SD®) Rats and B6C3F1/N Mice - NCBI Bookshelf [ncbi.nlm.nih.gov]
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